

An In-Depth Technical Guide to 1233B (CAS Number: 34668-61-6)

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Compound of Interest

Compound Name:	1233B
CAS No.:	34668-58-1
Cat. No.:	B12441511

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Abstract

1233B, also known by the designation L-660282, is a fungal metabolite isolated from *Scopulariopsis* sp.[1]. Chemically, it is 12-Hydroxy-13-(hydroxymethyl)-3,5,7-trimethyl-2,4-tetradecadiene-1,14-dioic acid, with the molecular formula $C_{18}H_{30}O_6$ and a molecular weight of 342.43 g/mol [2][3]. It is structurally characterized as the hydroxy-acid and open-ring derivative of the antibiotic 1233A (also known as L-659,699 or hymeglusin)[1][4][5]. While its precursor, 1233A, is a known potent inhibitor of 3-hydroxy-3-methylglutaryl-coenzyme A (HMG-CoA) synthase, **1233B** itself has been reported to lack this inhibitory activity[4]. This guide provides a comprehensive overview of the available technical data on **1233B**, including its chemical properties and biological context.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **1233B** is presented in Table 1. This data is essential for its handling, formulation, and experimental use.

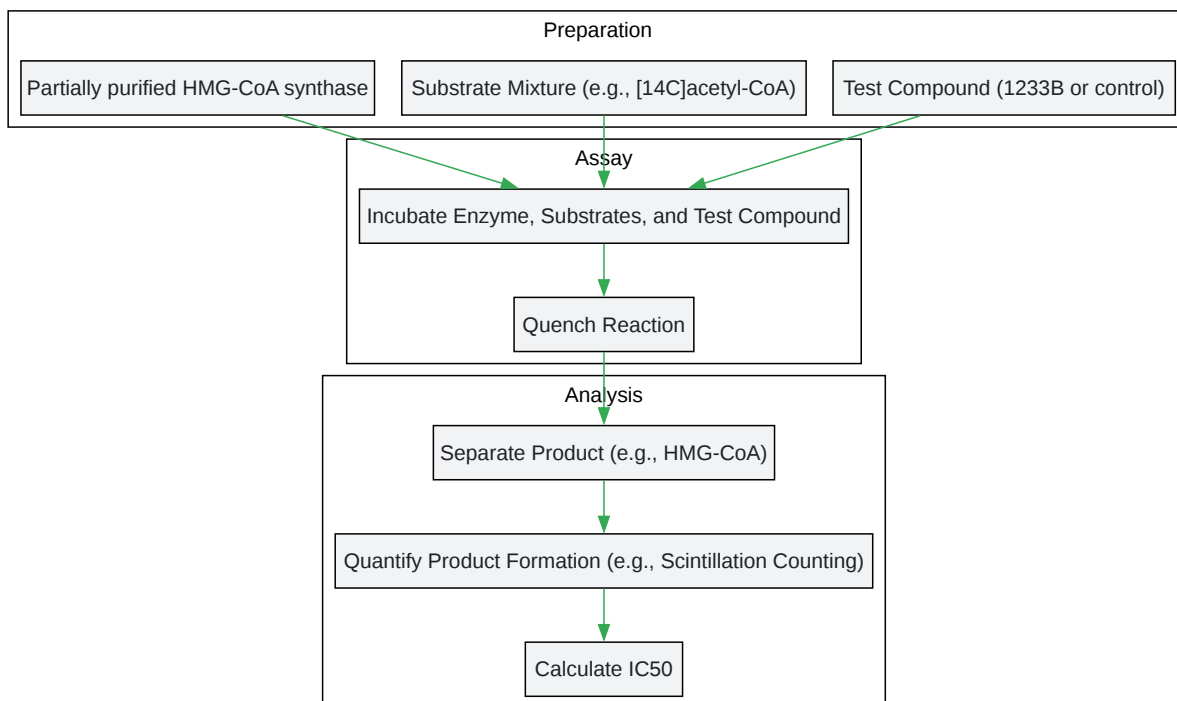
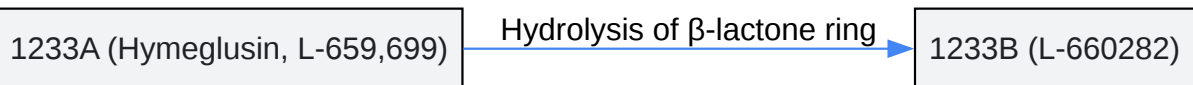
Property	Value	Reference
CAS Number	34668-61-6	[2]
Molecular Formula	C ₁₈ H ₃₀ O ₆	[2]
Molecular Weight	342.43 g/mol	[2][3]
Alternate Names	L-660282, 12-Hydroxy-13-(hydroxymethyl)-3,5,7-trimethyl-2,4-tetradecadiene-1,14-dioic acid	[1][2]
Appearance	Off-white solid	[1]
Solubility	Soluble in DMSO, ethanol, or methanol	[1]
Purity	≥95% (HPLC)	[1]
Storage	Long-term storage at -20°C is recommended. Stable for at least 3 years under these conditions. Short-term storage can be at +4°C.	[1]

Biological Context and Activity

Relationship to 1233A (Hymeglusin)

1233B is the diacid formed by the hydrolysis of the β-lactone ring of the antibiotic 1233A (hymeglusin)[1][4]. This structural relationship is critical to understanding its biological properties, or lack thereof, in certain contexts.

Logical Relationship: 1233A to **1233B**



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- [5. Antimicrobial Activity of Extracts from the Humiria balsamifera \(Aubl\) - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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